

# Chemical structure and properties of Benzyltriethylammonium bromide.

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## An In-depth Technical Guide to Benzyltriethylammonium Bromide

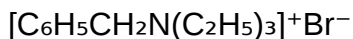
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Benzyltriethylammonium bromide**. It is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Chemical Structure and Identification

**Benzyltriethylammonium bromide**, a quaternary ammonium salt, is characterized by a central nitrogen atom bonded to a benzyl group and three ethyl groups, with a bromide counterion. This amphiphilic structure, with a hydrophilic quaternary ammonium head and a lipophilic benzyl and ethyl tail, is key to its function as a phase-transfer catalyst.

The chemical structure of **Benzyltriethylammonium bromide** is as follows:



## Physicochemical Properties

The key physicochemical properties of **Benzyltriethylammonium bromide** are summarized in the table below. These properties are crucial for its application in various chemical reactions and formulations.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>22</sub> BrN	[1][2]
Molecular Weight	272.22 g/mol	[2][3]
Appearance	White to off-white crystalline powder	[2]
Melting Point	188-195 °C (decomposes)	[2][3]
Solubility	Soluble in water and polar organic solvents like ethanol and acetone.	[3]
Density	~1.28 g/cm <sup>3</sup> (estimate)	[3]
Refractive Index	~1.526 (estimate)	
Hygroscopicity	Hygroscopic	[1][3]

## Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **Benzyltriethylammonium bromide**. Below is a summary of available spectroscopic information.

Spectroscopy	Data
<sup>1</sup> H NMR	Spectral data is available and can be used for structural confirmation.[4]
<sup>13</sup> C NMR	Spectral data is available for detailed structural analysis.[5][6]
Infrared (IR)	IR spectra are available, providing information on functional groups.[1]

## Applications in Research and Industry

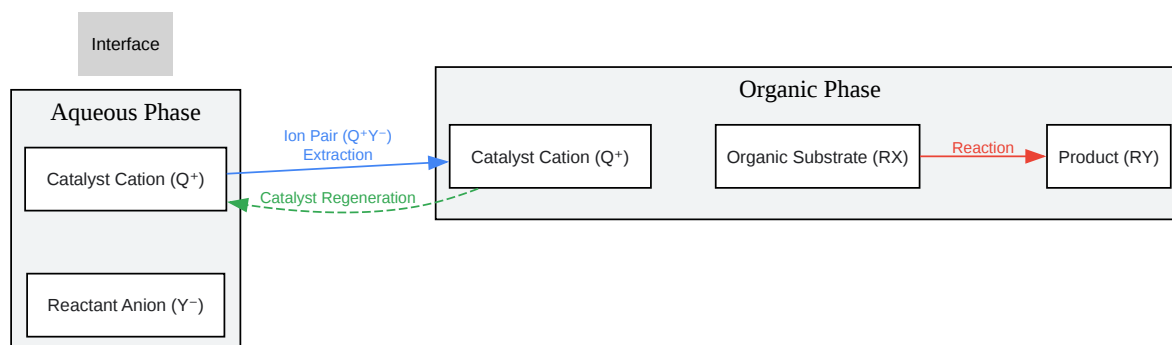
**Benzyltriethylammonium bromide** is a versatile compound with a range of applications, primarily stemming from its ability to act as a phase-transfer catalyst.

- **Phase-Transfer Catalysis:** Its most significant application is in facilitating reactions between reactants in immiscible phases (e.g., an aqueous phase and an organic phase). This enhances reaction rates and yields in various organic syntheses, including alkylations, acylations, and Williamson ether synthesis.[\[2\]](#)[\[7\]](#)
- **Antimicrobial Agent:** As a quaternary ammonium salt, it exhibits antimicrobial properties by disrupting the cell membranes of microorganisms.
- **Biomedical Research:** It has been investigated as a selective inhibitor of certain enzymes, such as protein kinase C (PKC), making it a tool for studying cellular signaling pathways.[\[3\]](#)
- **Drug Formulation:** Its ability to enhance the solubility of hydrophobic compounds makes it a potential excipient in pharmaceutical formulations.[\[3\]](#)

## Mechanism of Action: Phase-Transfer Catalysis

Phase-transfer catalysis is a powerful technique in organic synthesis that overcomes the mutual insolubility of reactants. **Benzyltriethylammonium bromide**, as a phase-transfer catalyst, facilitates the transport of a reactant from one phase (typically aqueous) to another (typically organic), where the reaction occurs.

The general mechanism involves the quaternary ammonium cation forming an ion pair with the reactant anion in the aqueous phase. The lipophilic nature of the cation allows this ion pair to be extracted into the organic phase. Here, the anion is more reactive as it is less solvated, leading to a faster reaction with the organic substrate. After the reaction, the catalyst returns to the aqueous phase to repeat the cycle.



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### Phase-Transfer Catalysis Cycle

## Experimental Protocols

### Synthesis of Benzyltriethylammonium Bromide

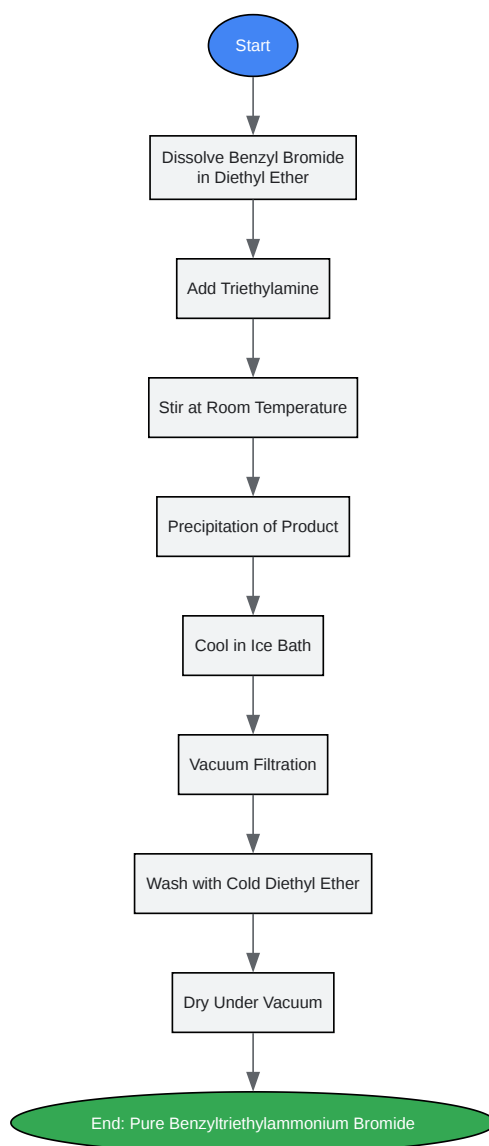
This protocol describes a general method for the synthesis of **benzyltriethylammonium bromide** from benzyl bromide and triethylamine.

Materials:

- Benzyl bromide
- Triethylamine
- Anhydrous diethyl ether
- Ethanol (optional, as a solvent for triethylamine)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser (optional, depending on reaction conditions)
- Buchner funnel and filter paper

#### Procedure:

- In a round-bottom flask, dissolve benzyl bromide in a suitable solvent like anhydrous diethyl ether.
- Add a stoichiometric excess of triethylamine to the solution. The triethylamine can be added neat or as a solution in ethanol.
- Stir the reaction mixture at room temperature. The reaction is typically exothermic, and the product will precipitate out as a white solid.
- Continue stirring for several hours to ensure the reaction goes to completion.
- Cool the reaction mixture in an ice bath to maximize precipitation.
- Collect the white solid by vacuum filtration using a Buchner funnel.
- Wash the solid with cold anhydrous diethyl ether to remove any unreacted starting materials.
- Dry the product under vacuum to obtain pure **Benzyltriethylammonium bromide**.



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### Synthesis Workflow

## Williamson Ether Synthesis using Phase-Transfer Catalysis

This protocol provides a general procedure for the Williamson ether synthesis of an alkyl aryl ether using **Benzyltriethylammonium bromide** as a phase-transfer catalyst.

Materials:

- A phenol (e.g., 4-bromophenol)

- An alkyl halide (e.g., 1-bromobutane)
- **Benzyltriethylammonium bromide** (catalytic amount)
- Aqueous sodium hydroxide (e.g., 50% w/v)
- An organic solvent (e.g., toluene or dichloromethane)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel

Procedure:

- To a round-bottom flask, add the phenol, the organic solvent, and the aqueous sodium hydroxide solution.
- Add a catalytic amount (e.g., 1-5 mol%) of **Benzyltriethylammonium bromide** to the two-phase mixture.
- Stir the mixture vigorously to ensure good mixing of the two phases.
- Add the alkyl halide to the reaction mixture.
- Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).

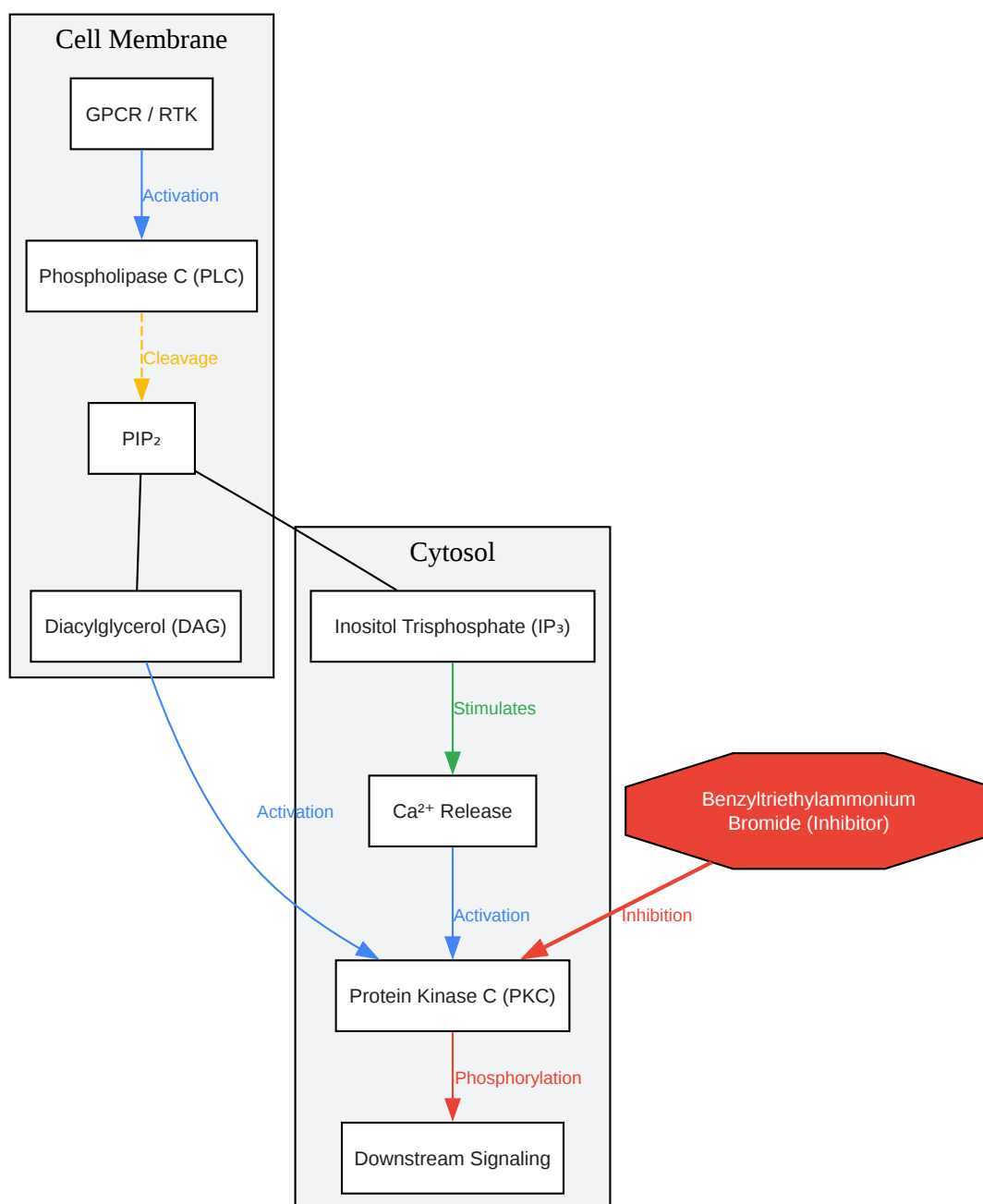
- Filter off the drying agent and remove the solvent under reduced pressure to obtain the crude ether.
- The crude product can be purified by column chromatography or distillation.

## Biological Activity and Signaling Pathways

While primarily known as a synthetic catalyst, **Benzyltriethylammonium bromide** has been noted for its biological activities. It has been reported to act as an inhibitor of Protein Kinase C (PKC), a family of enzymes that play crucial roles in various cellular signaling pathways, including cell growth, differentiation, and apoptosis.[3]

The diagram below illustrates a simplified PKC signaling pathway. Activation of a G-protein coupled receptor (GPCR) or a receptor tyrosine kinase (RTK) leads to the activation of phospholipase C (PLC). PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> triggers the release of intracellular calcium (Ca<sup>2+</sup>), and both Ca<sup>2+</sup> and DAG are required for the activation of conventional PKC isoforms. An inhibitor like **Benzyltriethylammonium bromide** would interfere with the activity of PKC, thereby blocking downstream signaling events.





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### Simplified PKC Signaling Pathway and Inhibition

## Safety and Handling

**Benzytriethylammonium bromide** should be handled with appropriate safety precautions in a laboratory setting. The key safety information is summarized below.

Hazard	Precaution
Skin Irritant	Wear protective gloves and clothing.
Eye Irritant	Wear safety glasses or goggles.
Respiratory Irritant	Use in a well-ventilated area or with a fume hood. Avoid inhaling dust.
Hygroscopic	Store in a tightly sealed container in a dry place.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

**Benzyltriethylammonium bromide** is a valuable and versatile quaternary ammonium salt with significant applications in organic synthesis as a phase-transfer catalyst. Its unique chemical structure enables it to facilitate reactions between immiscible reactants, leading to improved reaction rates and yields. Furthermore, its emerging biological activities, such as the inhibition of Protein Kinase C, open up new avenues for its use in biomedical research and drug development. A thorough understanding of its properties, reaction mechanisms, and handling procedures is essential for its effective and safe utilization in both research and industrial settings.

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